

Essential Safety and Handling Guide for Mayzent (Siponimod)

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Compound of Interest

Compound Name: Mayzent
CAS No.: 2768181-14-0
Cat. No.: B10762454

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This guide provides crucial safety and logistical information for laboratory professionals handling **Mayzent** (siponimod). Adherence to these procedures is vital for ensuring personal safety and proper disposal.

Personal Protective Equipment (PPE)

When handling **Mayzent**, especially in powder form or when there is a risk of aerosol formation, the following personal protective equipment is required to minimize exposure.^{[1][2]}

PPE Category	Item	Specification
Eye Protection	Safety Glasses	ANSI Z87.1 certified, with side shields
Hand Protection	Gloves	Compatible chemical-resistant gloves (e.g., nitrile)
Body Protection	Lab Coat	Standard laboratory coat
Respiratory	Respirator	NIOSH-approved respirator as conditions warrant

Safe Handling and Operational Procedures

Engineering Controls:

- Use **Mayzent** in a well-ventilated area.[\[1\]](#)
- Employ process enclosures or local exhaust ventilation to control airborne levels below recommended exposure limits.[\[2\]](#)

General Handling Precautions:

- Avoid inhalation of dust or aerosols.[\[1\]](#)
- Prevent contact with eyes and skin.[\[1\]](#)
- Do not eat, drink, or smoke in areas where **Mayzent** is handled.[\[1\]](#)
- Wash hands thoroughly after handling the substance.[\[1\]](#)
- Facilities should be equipped with an eyewash station and a safety shower.[\[2\]](#)

Storage:

- Keep the container tightly sealed.
- Store in a cool, well-ventilated area away from direct sunlight and sources of ignition.[\[1\]](#)

- The recommended storage temperature is 4°C, sealed.[1]

Emergency Procedures

In Case of Inhalation:

- Immediately move the affected person to fresh air.[1]
- If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.[1]
- Seek immediate medical attention.[2]

In Case of Skin Contact:

- Rinse the skin thoroughly with large amounts of water.[1]
- Remove contaminated clothing and shoes.
- Seek medical attention.[1]

In Case of Eye Contact:

- Locate an eye-wash station and immediately flush the eyes with large amounts of water.[1]
- Separate eyelids with fingers to ensure adequate flushing.[1]
- Promptly call a physician.[1]

In Case of Ingestion:

- Wash out the mouth with water.[1]
- Do NOT induce vomiting.[1]
- Call a physician.[1]

Spill and Disposal Plan

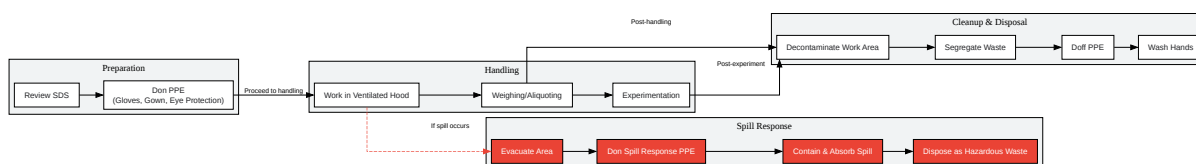
Spill Containment and Cleanup:

- Evacuate personnel to safe areas.[\[1\]](#)
- Wear full personal protective equipment, including a NIOSH-approved self-contained breathing apparatus or respirator, rubber boots, safety goggles, and heavy rubber gloves, as conditions warrant.[\[2\]](#)
- Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains or water courses.[\[1\]](#)
- For solutions, absorb with a finely-powdered liquid-binding material like diatomite or universal binders.[\[1\]](#) For powders, avoid raising dust.[\[2\]](#)
- Collect the spilled material and transfer it to a chemical waste container.[\[2\]](#)
- Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)

Disposal:

- Dispose of contaminated material and the substance itself in accordance with local, state, and federal regulations.[\[2\]](#)
- Any unused medicinal product or waste material should be disposed of in accordance with local requirements.[\[3\]](#)

Workflow for Handling Mayzent



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